

Derrone: A Technical Guide to Natural Sources, Isolation, and Biological Activity

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Compound of Interest

Compound Name: *Derrone*

Cat. No.: *B126300*

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Abstract

Derrone, a naturally occurring isoflavonoid, has garnered significant interest within the scientific community due to its potential therapeutic properties. This technical guide provides an in-depth overview of the primary natural sources of **derrone**, detailed methodologies for its isolation and purification, and an exploration of its known biological activities and associated signaling pathways. Quantitative data from various studies are summarized for comparative analysis, and key experimental workflows and biological pathways are visualized to facilitate a deeper understanding of this promising phytochemical.

Natural Sources of Derrone

Derrone is predominantly found in plants belonging to the Leguminosae (Fabaceae) family. The primary and most cited sources include:

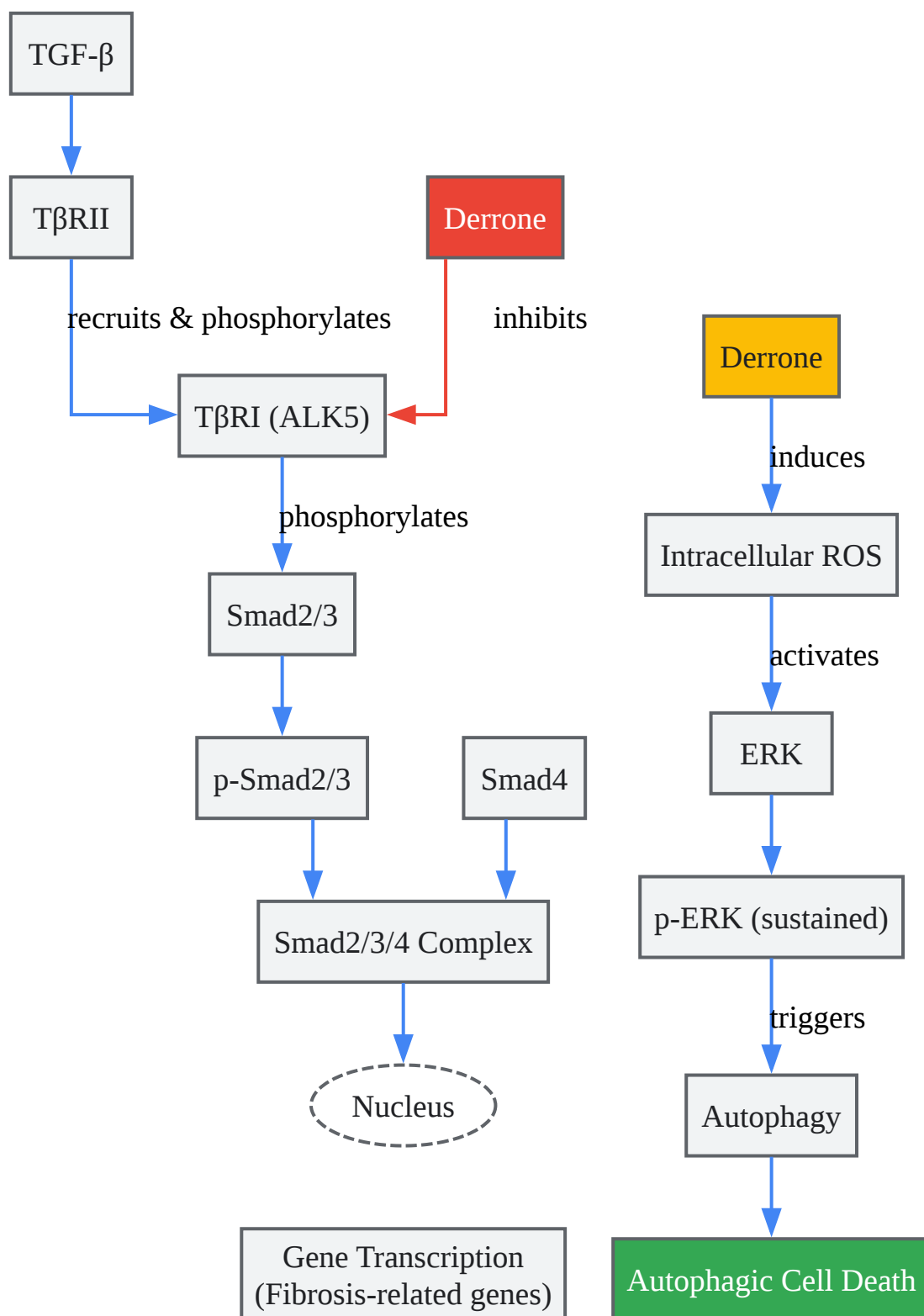
- **Piscidia erythrina** (Jamaican Dogwood): The root bark of this plant is a rich source of various isoflavonoids, including **derrone**.^{[1][2]} Other related compounds found in *Piscidia erythrina* are ichthynone, jamaicin, piscidone, and rotenone.^{[1][2]}
- **Derris Species**: Several species of the *Derris* genus are known to contain **derrone** and related isoflavonoids. These include:

- *Derris elliptica* and *Derris malaccensis*: The roots and stems of these plants are well-known sources of rotenoids, a class of compounds to which **derrone** is structurally related.^{[1][3]}
- *Derris scandens*: The stems of this species have been found to contain various isoflavonoids.
- *Derris eriocarpa*: A new isoflavone, *derris-isoflavone F*, was recently isolated from the stems of this plant, highlighting the potential for discovering novel **derrone**-related structures within this genus.
- *Cudrania tricuspidata* (Tricuspid *Cudrania*): The unripe fruits of this plant, a member of the Moraceae family, are a significant source of **derrone**.^[4]

Isolation and Purification of Derrone

The isolation of **derrone** from its natural sources typically involves solvent extraction followed by various chromatographic techniques. The general workflow is outlined below.

General Experimental Workflow



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References

- 1. Extraction of rotenone from Derris elliptica and Derris malaccensis by pressurized liquid extraction compared with maceration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
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